

Enocyanin in Cosmetic Formulations: Application Notes and Protocols

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Compound of Interest

Compound Name: *Enocyanin*
CAS No.: *14051-53-7*
Cat. No.: *B15575552*

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Introduction

Enocyanin, a complex of anthocyanins extracted from the skins of red grapes (*Vitis vinifera*), is emerging as a potent bioactive ingredient in the cosmetic industry. Traditionally used as a natural colorant (E163), its application has expanded due to its significant antioxidant, anti-aging, and photoprotective properties.[1][2] This document provides detailed application notes, experimental protocols, and quantitative data to support the formulation of cosmetic products containing **enocyanin**.

Enocyanin's vibrant purple-red hue is attributed to a mixture of anthocyanin molecules, primarily glucosides of cyanidin, peonidin, malvidin, and petunidin.[3] These polyphenolic compounds are renowned for their ability to neutralize free radicals, thereby mitigating oxidative stress, a key contributor to skin aging.[4][5] Furthermore, research indicates that anthocyanins can protect the skin from damage induced by ultraviolet (UV) radiation and modulate key signaling pathways involved in skin health and longevity.[4][6]

Key Benefits in Cosmetic Formulations

- **Antioxidant Power:** **Enocyanin** is a potent scavenger of reactive oxygen species (ROS), protecting skin cells from oxidative damage caused by environmental aggressors such as UV radiation and pollution.[\[4\]](#)[\[5\]](#)
- **Anti-Aging Effects:** By inhibiting enzymes that degrade the extracellular matrix, such as collagenase and elastase, **enocyanin** helps to maintain skin firmness and elasticity, reducing the appearance of fine lines and wrinkles.[\[7\]](#)[\[8\]](#)
- **Photoprotection:** **Enocyanin** exhibits UV-absorbing properties and can help to mitigate the cellular damage caused by sun exposure, making it a valuable addition to sunscreen and daily wear products.[\[4\]](#)[\[9\]](#)
- **Natural Colorant:** Its rich color provides a natural alternative to synthetic dyes in a variety of cosmetic formulations, including creams, lotions, and serums.[\[1\]](#)

Quantitative Data Summary

The following tables summarize the quantitative data on the antioxidant and anti-aging efficacy of **enocyanin** and related grape skin extracts.

Antioxidant Activity of Grape Skin Extracts (Enocyanin Source)	
Assay	IC50 / SC50 Value
DPPH Radical Scavenging Activity (Red Grape Skin Flour)	20.27 μ M [1] [10]
DPPH Radical Scavenging Activity (Grape Skin Extract)	1,065.19 ppm [11]
DPPH Radical Scavenging Activity (Prokupac Grape Skin Extract)	0.3 μ g/mL [12] [13]

Enzyme Inhibition by Grape Extracts (Enocyanin Source)

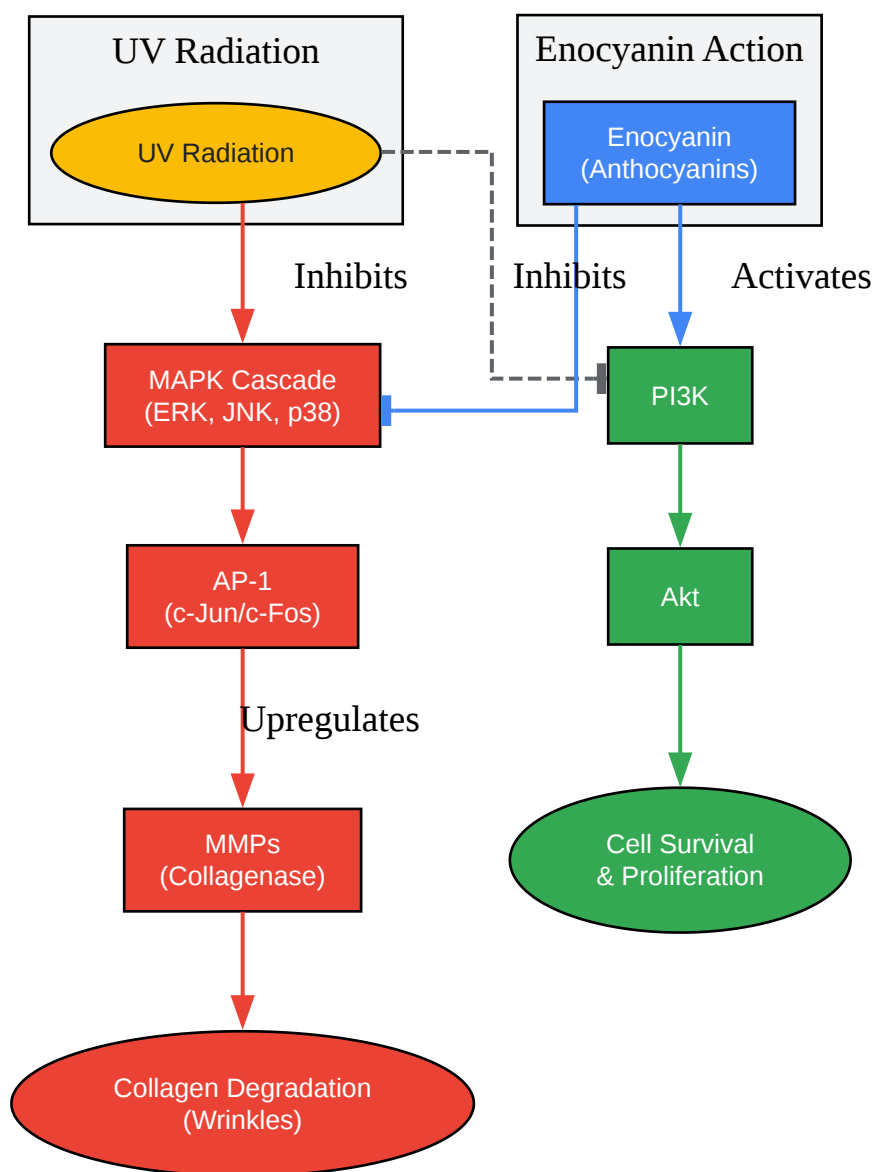
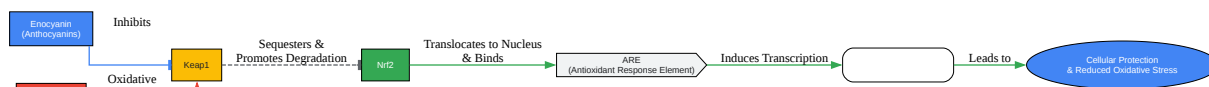
Enzyme	IC50 Value
Collagenase (Grape Pomace Hot Water Extract)	35.4 mg/L
Collagenase (Grape Pomace Ethanolic Extract)	78.8 mg/L[5]
Elastase (Red Wine Lees Extract)	≤0.17 mg/mL[14]

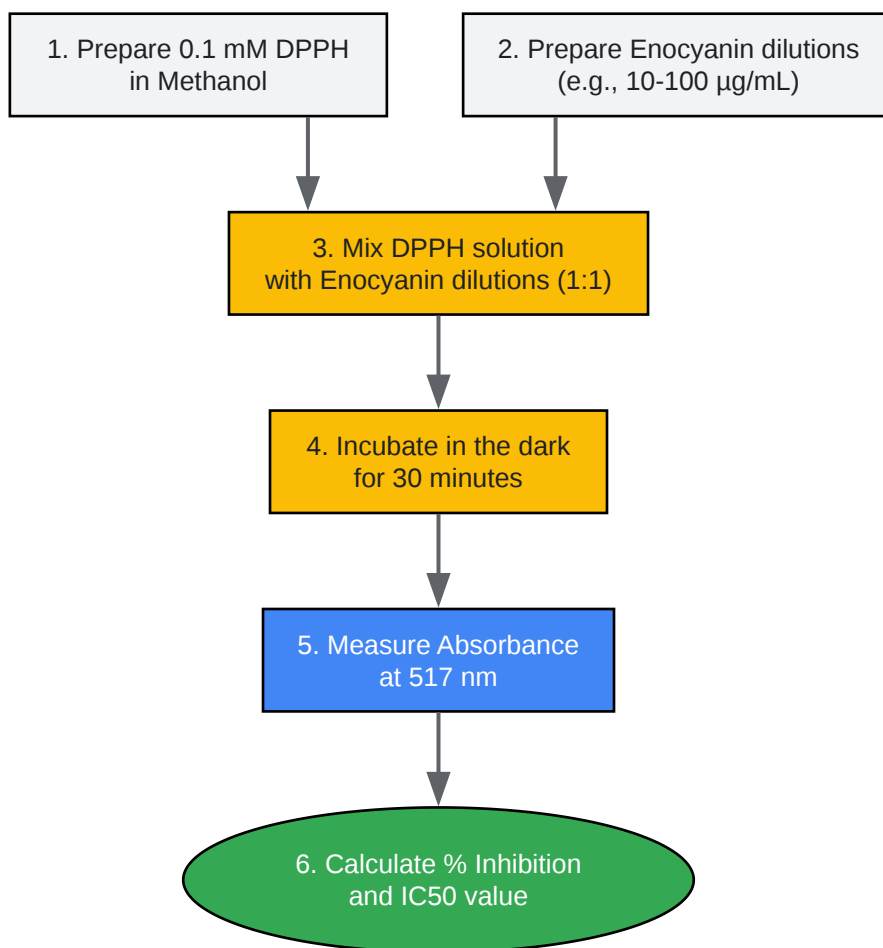
Signaling Pathways and Mechanisms of Action

Enocyanin exerts its beneficial effects on the skin through the modulation of several key signaling pathways.

Nrf2-ARE Antioxidant Response Pathway

UV radiation and other environmental stressors can lead to an overproduction of ROS in skin cells, causing oxidative damage. **Enocyanin**, rich in anthocyanins, can activate the Nrf2-ARE pathway, a primary cellular defense mechanism against oxidative stress.





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